

calculating the molecular weight of p-Tolyl disulfide

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Compound of Interest

Compound Name: *p-Tolyl disulfide*

Cat. No.: *B093600*

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An In-depth Guide to the Determination of the Molecular Weight of **p-Tolyl Disulfide**

This technical guide provides a comprehensive overview of the calculation and experimental determination of the molecular weight of **p-Tolyl disulfide**, a compound of interest in various chemical and pharmaceutical research fields. This document is intended for researchers, scientists, and professionals in drug development who require precise molecular characterization of this compound.

Introduction to p-Tolyl Disulfide

p-Tolyl disulfide, with the chemical formula $C_{14}H_{14}S_2$, is an organosulfur compound.[1][2][3][4] Accurate determination of its molecular weight is a fundamental prerequisite for its quantitative analysis, stoichiometric calculations in chemical reactions, and its characterization in various analytical and bioanalytical assays.

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The chemical formula for **p-Tolyl disulfide** is $(CH_3C_6H_4)_2S_2$ or $C_{14}H_{14}S_2$. [2] The calculation is based on the number of atoms of each element and their respective standard atomic weights.

Atomic Weights of Constituent Elements

The standard atomic weights for Carbon, Hydrogen, and Sulfur are established by the International Union of Pure and Applied Chemistry (IUPAC).

Element	Symbol	Number of Atoms	Standard Atomic Weight (g/mol)
Carbon	C	14	12.011[5][6][7]
Hydrogen	H	14	1.008[8][9][10]
Sulfur	S	2	32.066[11][12]

Step-by-Step Calculation

The molecular weight is calculated by multiplying the number of atoms of each element by its atomic weight and summing the results.

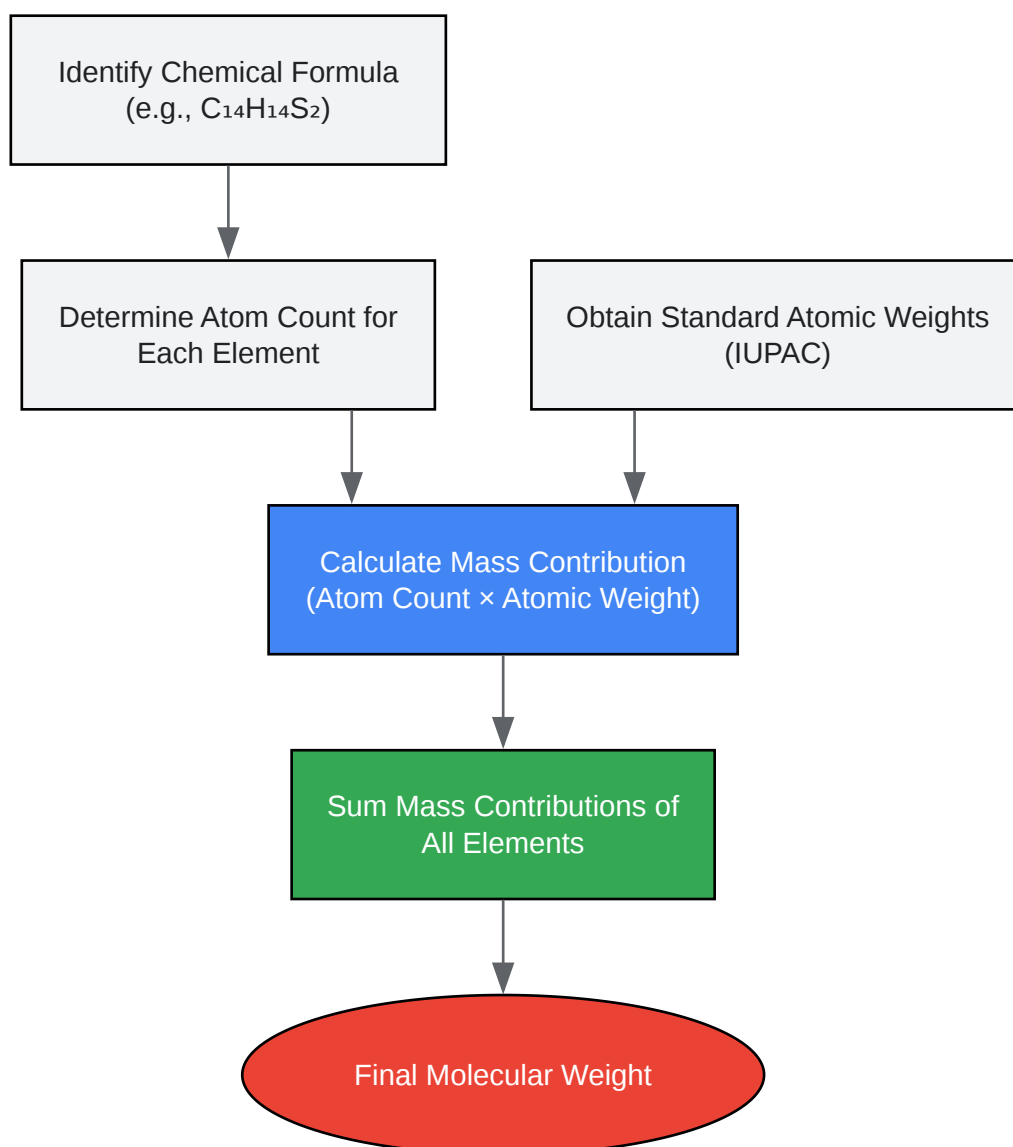
- Carbon (C): $14 \text{ atoms} \times 12.011 \text{ g/mol} = 168.154 \text{ g/mol}$
- Hydrogen (H): $14 \text{ atoms} \times 1.008 \text{ g/mol} = 14.112 \text{ g/mol}$
- Sulfur (S): $2 \text{ atoms} \times 32.066 \text{ g/mol} = 64.132 \text{ g/mol}$

Total Molecular Weight = $168.154 + 14.112 + 64.132 = 246.398 \text{ g/mol}$

This calculated value is consistent with published data for **p-Tolyl disulfide**, which is often cited as 246.39 g/mol .[2][4]

Logical Workflow for Molecular Weight Calculation

The following diagram illustrates the logical workflow for the calculation of the molecular weight of a chemical compound.



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Caption: Logical workflow for calculating molecular weight.

Experimental Protocol for Molecular Weight Determination by Mass Spectrometry

While theoretical calculation provides a precise molecular weight, experimental verification is crucial. Mass spectrometry is a primary analytical technique for this purpose.

Objective: To experimentally determine the molecular weight of a **p-Tolyl disulfide** sample.

Materials and Reagents:

- **p-Tolyl disulfide** sample
- High-purity solvent (e.g., methanol, acetonitrile)
- Mass spectrometer (e.g., ESI-QTOF, GC-MS)
- Calibration standard appropriate for the mass range
- Syringe filters (0.22 μm)
- Autosampler vials

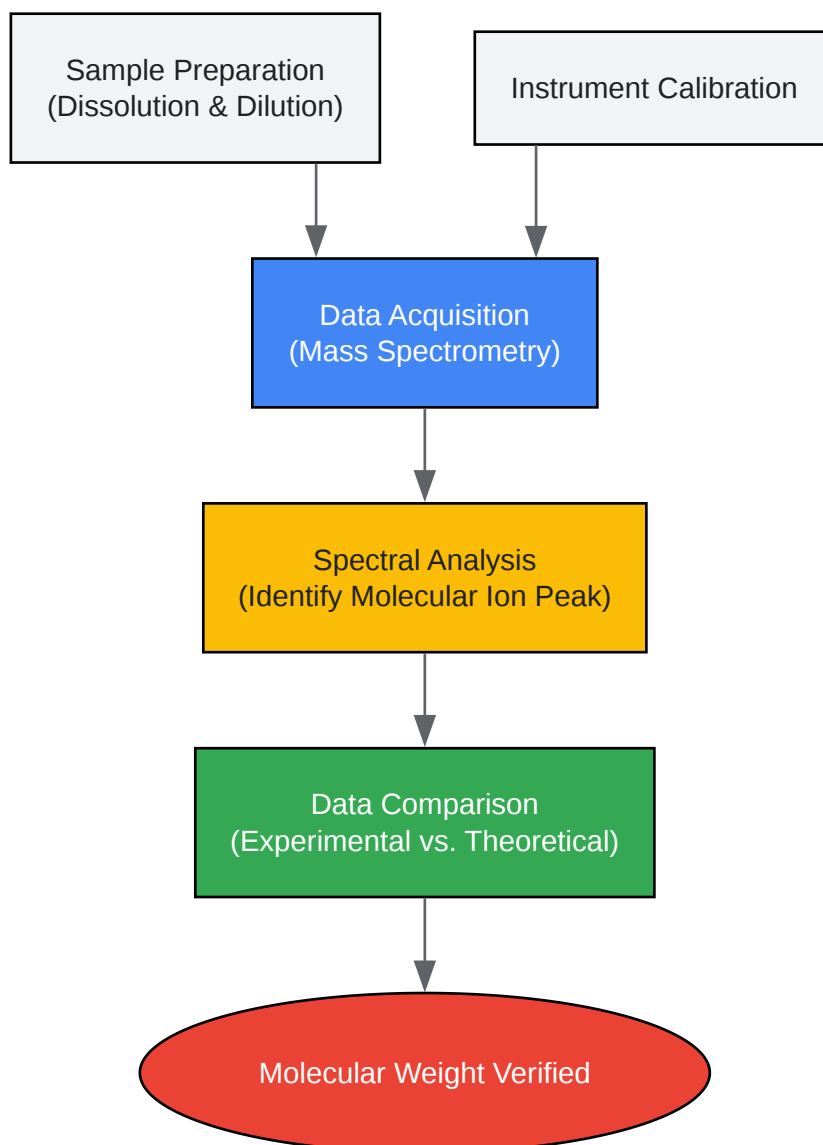
Procedure:

- Sample Preparation:
 1. Accurately weigh approximately 1 mg of the **p-Tolyl disulfide** sample.
 2. Dissolve the sample in 1 mL of a suitable solvent to create a 1 mg/mL stock solution.
 3. Perform serial dilutions to obtain a final concentration suitable for the instrument's sensitivity (e.g., 1-10 $\mu\text{g/mL}$).
 4. Filter the final solution using a 0.22 μm syringe filter into an autosampler vial.
- Instrument Calibration:
 1. Calibrate the mass spectrometer according to the manufacturer's guidelines using a certified calibration standard.
 2. Ensure the calibration covers the mass range expected for **p-Tolyl disulfide** (~246 m/z).
- Data Acquisition:
 1. Set up the instrument parameters. For Electrospray Ionization (ESI), typical parameters include:

- Ionization Mode: Positive (to observe $[M+H]^+$ or $[M+Na]^+$)
 - Capillary Voltage: 3-4 kV
 - Drying Gas Flow and Temperature: Optimized for the solvent used.
 - Mass Range: 100-500 m/z
2. Inject a blank (solvent only) to ensure no background contamination.
 3. Inject the prepared **p-Tolyl disulfide** sample.
 4. Acquire the mass spectrum.
- Data Analysis:
 1. Examine the resulting mass spectrum for the molecular ion peak. For **p-Tolyl disulfide** ($C_{14}H_{14}S_2$), the monoisotopic mass is approximately 246.054 g/mol .
 2. Look for the protonated molecule $[M+H]^+$ at $m/z \approx 247.062$ or other adducts like the sodium adduct $[M+Na]^+$ at $m/z \approx 269.043$.
 3. Analyze the isotopic pattern. The presence of two sulfur atoms will result in a characteristic A+2 peak with a notable intensity.
 4. Compare the experimentally determined mass to the calculated theoretical mass to confirm the identity and purity of the compound.

Experimental Workflow Diagram

The following diagram outlines the workflow for the experimental determination of molecular weight using mass spectrometry.



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Caption: Workflow for experimental molecular weight verification.

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